Technical Guide: Chemical Properties & Applications of 3-(Triethylsilyl)propanethiol

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Compound of Interest

Compound Name:	*3-(Triethylsilyl)propanethiol*
CAS No.:	*17877-45-1*
Cat. No.:	*B095566*

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Executive Summary

3-(Triethylsilyl)propanethiol is an organosilicon compound featuring a mercaptan (-SH) headgroup and a bulky, hydrophobic triethylsilyl tail. Unlike its common analogue, (3-mercaptopropyl)triethoxysilane (Silane A-189), this compound possesses a hydrolytically stable Si-C bond structure. It does not polymerize or crosslink with silica surfaces. Instead, it is primarily used to form robust, hydrophobic Self-Assembled Monolayers (SAMs) on gold and silver surfaces, or as a chain-transfer agent in radical polymerization.

Key Distinction:

- **3-(Triethylsilyl)propanethiol**:(CH3CH2)3-Si-(CH2)3-SH (Inert tail, used for hydrophobic SAMs on metals).
- 3-(Triethoxysilyl)propanethiol:(CH3CH2O)3-Si-(CH2)3-SH (Reactive tail, used for silanizing glass/silica).

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Chemical Identity & Physicochemical Profile[1][2][3][4][5][6][7][8][9]

Nomenclature & Identifiers

Property	Detail
IUPAC Name	3-(Triethylsilyl)propane-1-thiol
CAS Number	17877-45-1
Molecular Formula	$C_9H_{22}SSi$
Molecular Weight	190.42 g/mol
SMILES	CC(CC)CCCS
Structure	Triethylsilyl group bonded to a propyl linker terminating in a thiol.[1][2][3][4][5][6][7][8]

Physical Properties (Experimental & Predicted)

Property	Value / Characteristic
Physical State	Clear, colorless liquid
Odor	Characteristic pungent thiol odor (stench)
Boiling Point	~90–100 °C at 10 mmHg (Predicted based on homologues)
Density	~0.85–0.89 g/mL at 25 °C
Solubility	Soluble in organic solvents (DCM, Ethanol, Hexane); Insoluble in water
Flash Point	> 90 °C (Combustible)

Synthesis & Production

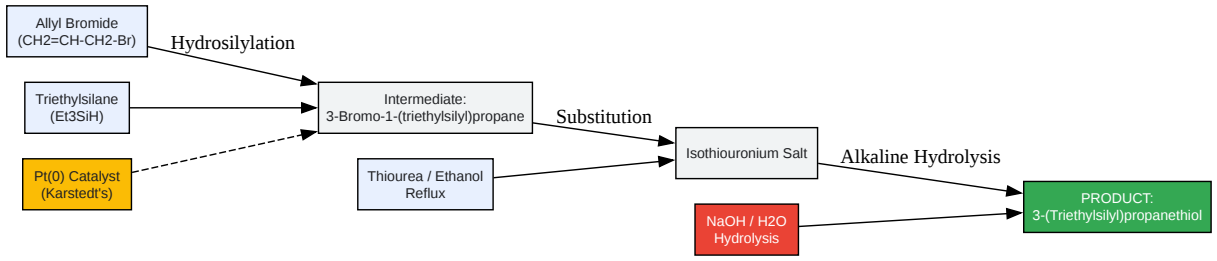
The synthesis of **3-(Triethylsilyl)propanethiol** avoids direct hydrosilylation of allyl mercaptan due to catalyst poisoning by sulfur. The preferred industrial and laboratory route utilizes a two-step sequence involving an allyl halide intermediate.

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Synthetic Pathway[3][7][9][16][17][18]

- Hydrosilylation: Reaction of Allyl Bromide with Triethylsilane using a Platinum(0) catalyst (Karstedt's catalyst).
- Thiolation: Nucleophilic substitution of the bromide with Thiourea, followed by alkaline hydrolysis.

Graphviz Diagram: Synthesis Workflow



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Caption: Two-step synthesis via hydrosilylation of allyl bromide followed by thiourea substitution to prevent catalyst poisoning.

Reactivity & Functional Behavior[4][7][9][14][16][17]

Thiol Group (-SH) Reactivity

The thiol group is the primary active site. It exhibits classic mercaptan chemistry:

- Chemisorption on Gold: Forms strong Au-S covalent bonds (approx. 45 kcal/mol), driving the formation of Self-Assembled Monolayers (SAMs).
- Oxidation: Can be oxidized to disulfides (R-S-S-R) if exposed to air/oxidants for prolonged periods.

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- Nucleophilicity: Under basic conditions, the thiolate anion (RS^-) is a potent nucleophile for alkylation reactions.

Triethylsilyl Group (-$SiEt_3$) Stability

Unlike alkoxy-silanes, the Triethylsilyl group is chemically inert to hydrolysis under neutral and mild acidic/basic conditions.

- Hydrophobicity: The three ethyl groups provide steric bulk and high hydrophobicity.
- Lack of Crosslinking: It cannot form siloxane networks (Si-O-Si). This makes it ideal for creating "monomolecular" interfaces where the surface properties are defined strictly by the Et_3Si- terminus.

Application Focus: Self-Assembled Monolayers (SAMs)

This compound is a critical tool in surface science for creating well-defined, hydrophobic interfaces on noble metals.

Mechanism of SAM Formation

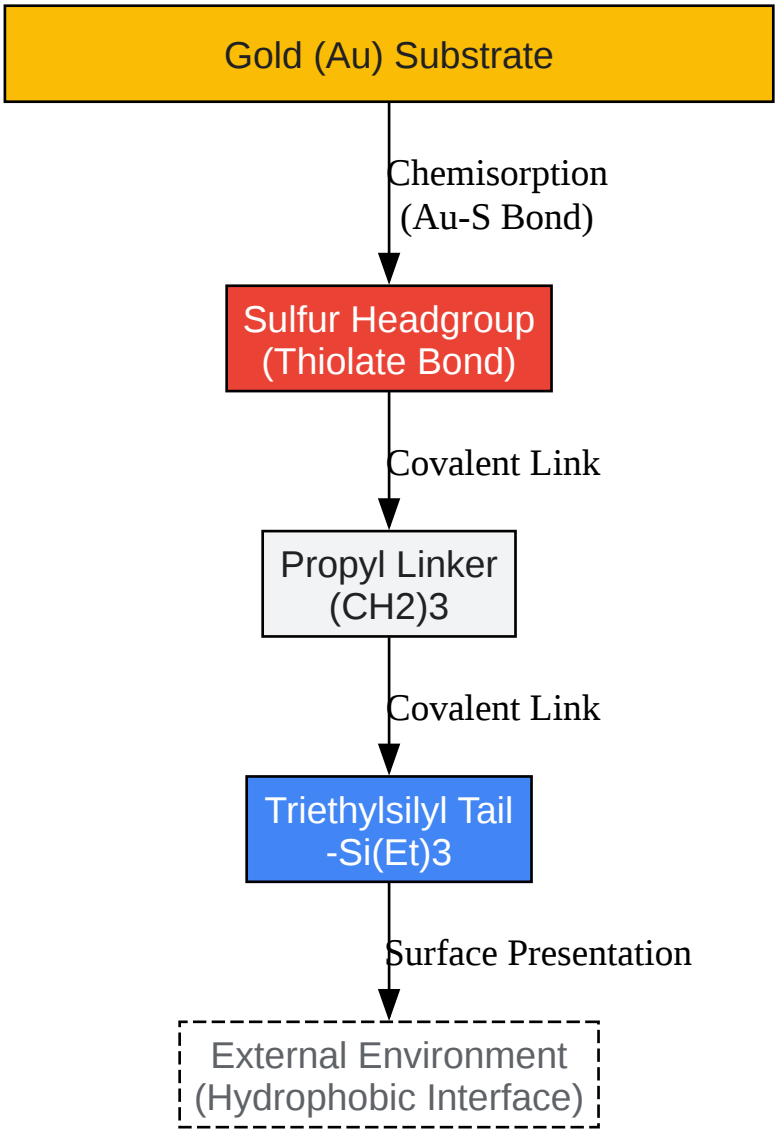
When a gold substrate is immersed in a solution of **3-(Triethylsilyl)propanethiol**, the sulfur atom coordinates to the gold surface, losing the thiol hydrogen. The alkyl chains order themselves (though less densely than long-chain alkanethiols due to the bulky silyl head), and the triethylsilyl groups form the exposed outer surface.

Surface Characteristics:

- Contact Angle: High water contact angle (>100°) due to the greasy ethyl groups.
- Steric Bulk: The Et_3Si group has a larger cross-sectional area than a simple methyl group, leading to different packing densities (approx. 28–30 $Å^2$/molecule vs. 21 $Å^2$ for alkanethiols).

Graphviz Diagram: SAM Structure on Gold

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Caption: Structural hierarchy of the SAM. The Triethylsilyl tail projects outward, defining the surface energy.

Experimental Protocols

Protocol: Formation of SAMs on Gold

Objective: To create a hydrophobic monolayer on a gold-coated glass slide.

- Substrate Cleaning:

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- Clean gold substrates using UV/Ozone for 10 minutes or immerse in Piranha solution (3:1 H_2SO_4:H_2O_2) for 30 seconds. (Warning: Piranha solution reacts violently with organics).
- Rinse thoroughly with deionized water and absolute ethanol.

- Solution Preparation:
  - Prepare a 1 mM solution of **3-(Triethylsilyl)propanethiol** in absolute ethanol. (e.g., Dissolve ~1.9 mg in 10 mL ethanol).
- Incubation:
  - Immerse the clean gold substrate into the thiol solution.
  - Incubate at room temperature for 12–24 hours in a sealed container to prevent solvent evaporation.
- Rinsing & Drying:
  - Remove the substrate and rinse copiously with pure ethanol to remove physisorbed molecules.
  - Dry under a stream of nitrogen gas.
- Validation:
  - Measure water contact angle (Expected: >100°).
  - Characterize via Ellipsometry (Expected thickness: ~10–12 Å).

Safety & Handling

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Hazard Class	Description	Precaution
Acute Toxicity	Harmful if swallowed or inhaled.	Work in a fume hood.
Skin/Eye Irritation	Causes skin and serious eye irritation.[1][5]	Wear nitrile gloves and safety goggles.
Odor	Strong, unpleasant stench (Thiol).	Use bleach (NaOCl) to neutralize spills/glassware.
Flammability	Combustible liquid.[4][5]	Keep away from heat/sparks.[5][9]

Neutralization: To neutralize the thiol odor on glassware, soak in a dilute bleach solution (sodium hypochlorite) or perform an oxidative wash before removing from the fume hood.

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